

RC-3095 TFA: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: RC-3095 TFA

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An In-depth Overview of the Gastrin-Releasing Peptide Receptor Antagonist

Abstract

RC-3095 TFA is a potent and selective antagonist of the gastrin-releasing peptide receptor (GRPR), also known as the bombesin receptor subtype 2 (BB2). This peptide analog has garnered significant interest within the scientific community for its potential therapeutic applications in oncology, inflammatory diseases, and other conditions characterized by GRPR overexpression or activation. This technical guide provides a comprehensive overview of the chemical properties, mechanism of action, and experimental applications of **RC-3095 TFA**, tailored for researchers, scientists, and drug development professionals.

Chemical Information and Physicochemical Properties

RC-3095 TFA is the trifluoroacetate salt of RC-3095, a synthetic peptide analog of bombesin. The trifluoroacetate counterion improves the solubility and stability of the peptide.

Property	Value	Reference
CAS Number	1217463-61-0	[1]
Molecular Formula	C ₅₈ H ₈₀ F ₃ N ₁₅ O ₁₁	[1]
Molecular Weight	1220.34 g/mol	[1]
Appearance	White to off-white solid	[2]
Solubility	Water: 40 mg/mL (32.78 mM) with sonication	[1]
Storage (Powder)	-80°C for 2 years; -20°C for 1 year (sealed, away from moisture)	[1]
Storage (In Solution)	-80°C for 6 months; -20°C for 1 month (sealed, away from moisture)	[2]

Mechanism of Action: GRPR Antagonism and Downstream Signaling

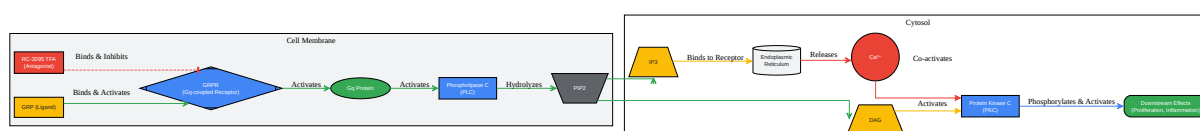
RC-3095 TFA exerts its biological effects by competitively binding to the gastrin-releasing peptide receptor (GRPR), a G-protein coupled receptor (GPCR). In normal physiology, the binding of the endogenous ligand, gastrin-releasing peptide (GRP), to GRPR initiates a signaling cascade that plays a role in numerous physiological processes, including gastrointestinal hormone release, smooth muscle contraction, and epithelial cell proliferation.[3] In various pathological states, particularly in certain cancers, GRPR is overexpressed and contributes to tumor growth and proliferation.[3]

RC-3095 TFA, as a selective antagonist, blocks the binding of GRP to GRPR, thereby inhibiting the activation of the downstream signaling pathway. The primary signaling cascade initiated by GRPR activation is through its coupling to the Gq alpha subunit of the heterotrimeric G-protein. [4][5]

The inhibition of this pathway by **RC-3095 TFA** leads to the following key events:

- Inhibition of Phospholipase C (PLC) Activation: **RC-3095 TFA** prevents the Gq-mediated activation of PLC.[5]
- Suppression of Second Messenger Production: Consequently, the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG) is blocked.[5][6]
- Prevention of Intracellular Calcium Mobilization: The absence of IP₃ generation prevents the release of calcium (Ca²⁺) from the endoplasmic reticulum.[5][7]
- Inhibition of Protein Kinase C (PKC) Activation: The lack of DAG and Ca²⁺ elevation prevents the activation of PKC, a key enzyme in cellular proliferation and signaling.[5][7]

This blockade of the GRPR signaling cascade ultimately leads to the attenuation of the mitogenic and pro-inflammatory effects of GRP.



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GRPR Signaling Pathway and Inhibition by **RC-3095 TFA**.

Experimental Applications and Quantitative Data

RC-3095 TFA has been utilized in a variety of in vitro and in vivo models to investigate its therapeutic potential.

Oncology Research

RC-3095 TFA has demonstrated significant anti-tumor activity in preclinical models of cancers that overexpress GRPR, such as pancreatic, small cell lung, and colon cancers.[\[5\]](#)[\[8\]](#)[\[9\]](#)

In Vivo Efficacy of **RC-3095 TFA** in Cancer Models

Cancer Model	Animal Model	RC-3095 TFA Dose & Administration	Key Findings	Reference
Pancreatic Cancer (CFPAC- 1 xenograft)	Nude Mice	10 µg, s.c., twice daily for 25 days	- 37% decrease in final tumor weight- 49% decrease in tumor growth rate	[9]
Pancreatic Cancer (CFPAC- 1 xenograft)	Nude Mice	20 µg, s.c., daily for 4 weeks	- Significant reduction in tumor volume and weight	[10]
Small Cell Lung Carcinoma (H-69 xenograft)	Athymic Nude Mice	10 µg, s.c., daily for 5 weeks	- ~50% decrease in tumor volume (P < 0.05)- 62.3% reduction in EGF-R levels (P < 0.01)	[8] [11]

In Vitro Efficacy of **RC-3095 TFA** in Cancer Cell Lines

Cell Line	Assay	RC-3095 TFA Concentration	Key Findings	Reference
CFPAC-1 (Pancreatic)	Cell Growth	1 nM	- Effective inhibition of bombesin-stimulated growth	[9]
CFPAC-1 (Pancreatic)	Cell Growth	1 μ M	- Total suppression of bombesin-induced growth	[9]
CFPAC-1 (Pancreatic)	DNA Synthesis ([³ H]thymidine)	Not specified	- Inhibition of basal and bombesin-stimulated DNA synthesis	[9]

Inflammatory Disease Research

The anti-inflammatory properties of **RC-3095 TFA** have been investigated in models of arthritis. [12][13]

In Vivo Efficacy of **RC-3095 TFA** in Arthritis Models

Arthritis Model	Animal Model	RC-3095 TFA Dose & Administration	Key Findings	Reference
Antigen-Induced Arthritis (AIA)	Male Balb/c mice	1 mg/kg, s.c., twice daily for 2 or 10 days	- Reduced neutrophil migration- Reduced mechanical hypernociception - Inhibition of IL- 17, IL-1 β , and TNF α levels	[1][2]
Collagen-Induced Arthritis (CIA)	Male DBA/1J mice	0.3 or 1 mg/kg, s.c., twice daily for 10 days	- Significant reduction in arthritis clinical scores- Reduced synovial inflammation and hyperplasia	[1][2]

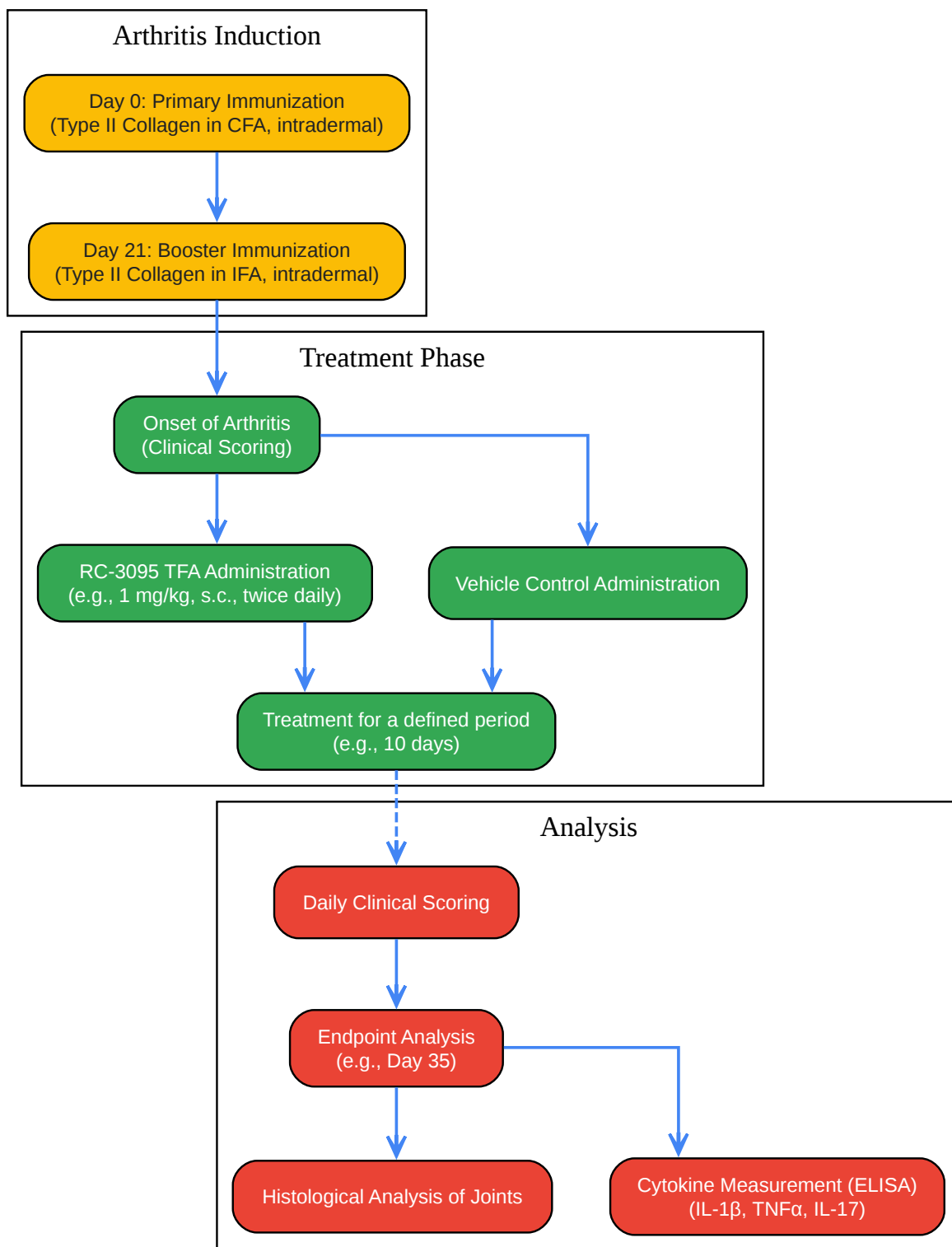
In Vitro Efficacy of **RC-3095 TFA** in Fibroblast-Like Synoviocytes (FLS)

Cell Type	Assay	RC-3095 TFA Concentration	Key Findings	Reference
DBA/1J Mouse FLS	Transwell Invasion	1 μ M	- Significantly decreased the number of invading cells	[14]

Experimental Protocols

In Vivo Collagen-Induced Arthritis (CIA) Model

This protocol is a general guideline based on established methods for inducing and treating CIA in mice.



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Experimental Workflow for **RC-3095 TFA** in a CIA Mouse Model.

Methodology:

- Animals: DBA/1J mice, 8-10 weeks old, are commonly used due to their high susceptibility to CIA.[\[15\]](#)[\[16\]](#)[\[17\]](#)
- Induction of Arthritis:
 - Primary Immunization (Day 0): Emulsify bovine or chicken type II collagen in Complete Freund's Adjuvant (CFA). Administer 100 µL of the emulsion intradermally at the base of the tail.[\[15\]](#)[\[16\]](#)
 - Booster Immunization (Day 21): Emulsify type II collagen in Incomplete Freund's Adjuvant (IFA). Administer 100 µL of the emulsion intradermally at a different site near the base of the tail.[\[16\]](#)
- Treatment:
 - Begin treatment upon the first signs of arthritis (e.g., paw swelling and redness).
 - Prepare **RC-3095 TFA** in a sterile vehicle (e.g., saline).
 - Administer **RC-3095 TFA** (e.g., 0.3 or 1 mg/kg) subcutaneously twice daily for the duration of the study (e.g., 10 days).[\[1\]](#)[\[2\]](#) The control group receives vehicle only.
- Assessment:
 - Monitor the incidence and severity of arthritis daily using a clinical scoring system (e.g., 0-4 scale for each paw).
 - At the end of the study, collect hind paws for histological analysis of inflammation, pannus formation, and bone erosion.
 - Collect joint tissue or serum to measure pro-inflammatory cytokine levels (e.g., IL-1 β , TNF α , IL-17) by ELISA.[\[13\]](#)

In Vitro Transwell Invasion Assay

This protocol provides a general framework for assessing the effect of **RC-3095 TFA** on the invasive properties of cells, such as fibroblast-like synoviocytes or cancer cells.

Methodology:

- Preparation of Transwell Inserts:
 - Use Transwell inserts with a porous membrane (e.g., 8 µm pore size).[\[18\]](#)
 - For invasion assays, coat the upper surface of the membrane with a basement membrane matrix (e.g., Matrigel) and allow it to solidify.[\[12\]](#)[\[14\]](#)[\[19\]](#)
- Cell Seeding:
 - Culture cells (e.g., FLS or cancer cells) to ~80% confluency.
 - Serum-starve the cells for several hours to reduce basal migration.
 - Harvest the cells and resuspend them in a serum-free medium.
 - Seed a defined number of cells (e.g., 1×10^5) into the upper chamber of the Transwell insert.[\[18\]](#)
- Treatment:
 - Add the cell suspension containing **RC-3095 TFA** at the desired concentration (e.g., 1 µM) to the upper chamber.[\[14\]](#)
 - In the lower chamber, add a chemoattractant (e.g., medium with 10% FBS or a specific growth factor like GRP) to stimulate invasion.[\[18\]](#)
- Incubation:
 - Incubate the plates for a sufficient period to allow for cell invasion (e.g., 24-48 hours) at 37°C in a CO₂ incubator.[\[18\]](#)
- Analysis:

- After incubation, remove the non-invading cells from the upper surface of the membrane with a cotton swab.
- Fix the invading cells on the lower surface of the membrane with a fixative (e.g., methanol).[19]
- Stain the cells with a staining solution (e.g., crystal violet).[19]
- Count the number of stained, invaded cells in several microscopic fields.

MTT Cell Proliferation Assay

This colorimetric assay is used to assess cell viability and proliferation.

Methodology:

- Cell Seeding: Seed cells in a 96-well plate at a predetermined optimal density and allow them to adhere overnight.[20][21]
- Treatment: Replace the medium with fresh medium containing various concentrations of **RC-3095 TFA** and/or a mitogen like GRP.
- Incubation: Incubate the cells for the desired duration (e.g., 24, 48, or 72 hours).
- MTT Addition: Add MTT solution (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to each well (final concentration of ~0.5 mg/mL) and incubate for 2-4 hours at 37°C. [20][22] During this time, mitochondrial dehydrogenases in viable cells will reduce the yellow MTT to purple formazan crystals.
- Solubilization: Add a solubilization solution (e.g., DMSO, or a solution of SDS in dilute HCl) to each well to dissolve the formazan crystals.[20]
- Absorbance Reading: Measure the absorbance of the solubilized formazan at a wavelength of ~570 nm using a microplate reader. The intensity of the color is proportional to the number of viable cells.[20]

Conclusion

RC-3095 TFA is a valuable research tool for investigating the role of the GRP/GRPR signaling pathway in health and disease. Its well-defined mechanism of action as a potent and selective GRPR antagonist, combined with its demonstrated efficacy in preclinical models of cancer and inflammation, makes it a compound of significant interest for further investigation and potential therapeutic development. The information and protocols provided in this guide are intended to support researchers in designing and executing robust experiments to explore the full potential of **RC-3095 TFA**.

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